

Pharmacokinetic Data of Deuterated and Unlabeled Cotinine

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Compound of Interest

Compound Name: (Rac)-Cotinine-d7

Cat. No.: B12412756

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The pharmacokinetic parameters of cotinine have been investigated in various studies, often utilizing deuterium-labeled versions to distinguish from endogenously formed cotinine from nicotine exposure. The kinetics of labeled and unlabeled cotinine have been found to be similar[1].

Table 1: Pharmacokinetic Parameters of Cotinine in Humans

Parameter	Value	Species	Study Details	Reference
Elimination Half-life ($t_{1/2}$)	12 to 16 hours	Human	Intravenous administration	[2]
Up to 19-20 hours (derived from nicotine)	Human	Slow release from tissue to blood	[2][3]	
Plasma Clearance (Cl)	0.4–1.0 ml/min/kg	Human	Intravenous administration	[2]
Volume of Distribution (Vd)	0.7–1.0 L/kg	Human	Steady-state	
Oral Bioavailability	>95%	Human	Oral administration	
Plasma Protein Binding	2-3%	Human	Concentration-independent	
Renal Excretion of Unchanged Cotinine	10-12% of administered dose	Human	Urinary excretion	

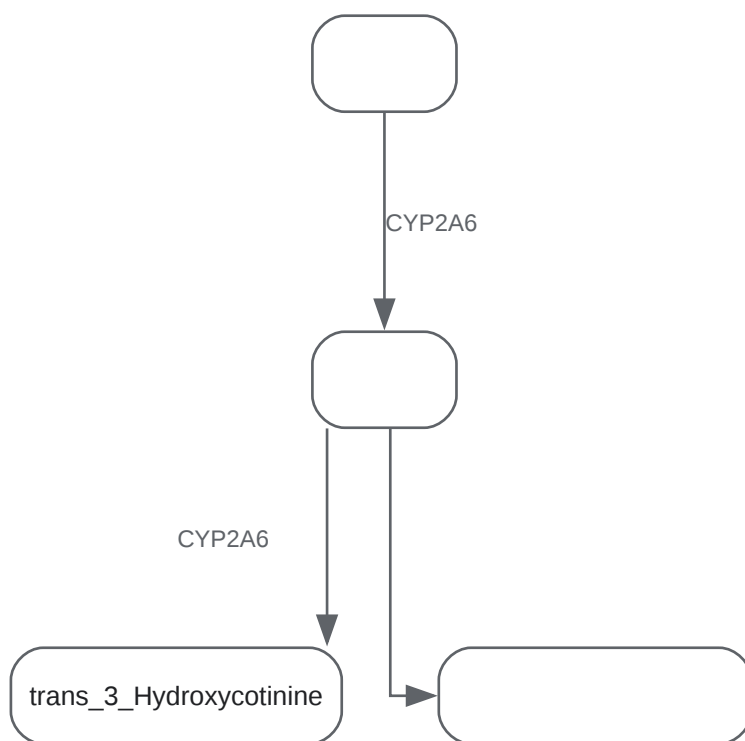
Table 2: Pharmacokinetic Parameters of Cotinine in Rats

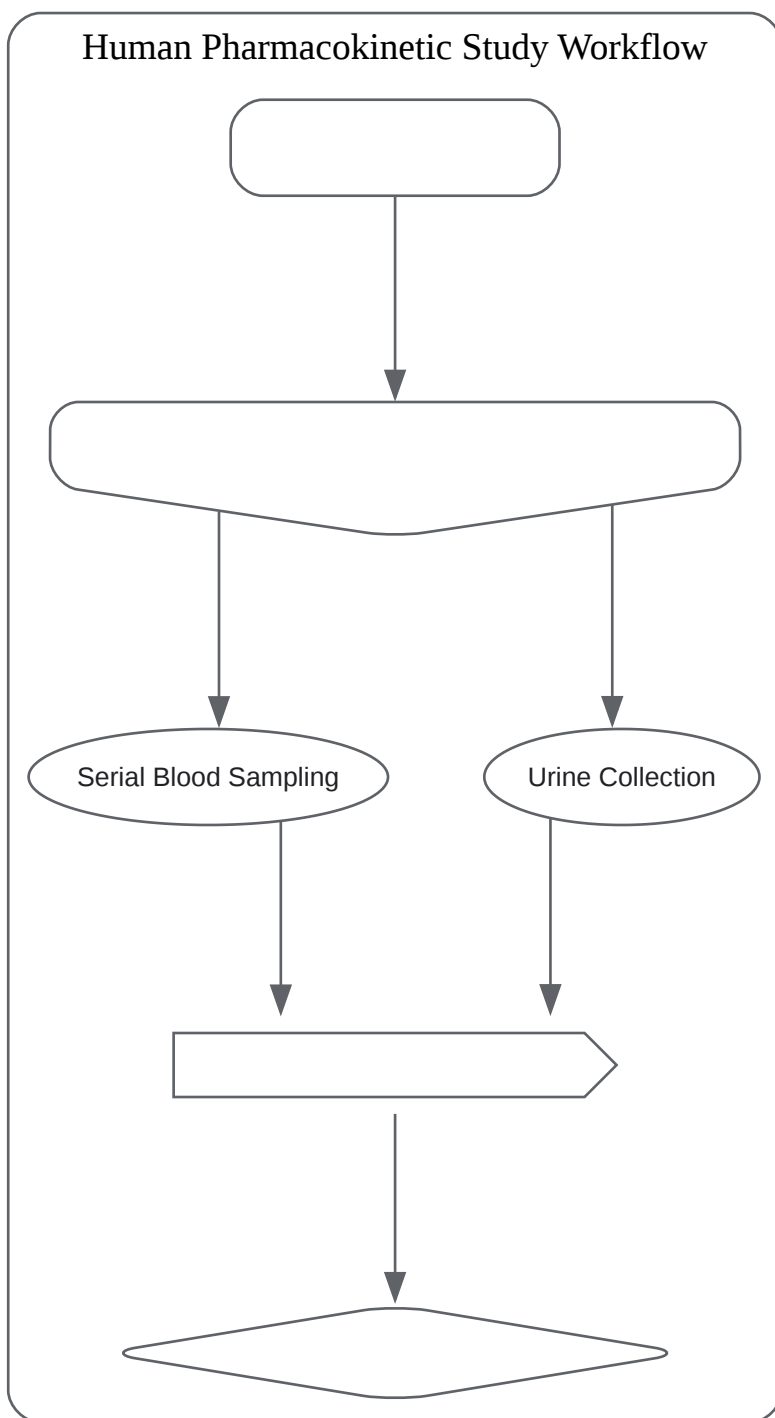
Parameter	Value	Species	Study Details	Reference
Plasma Clearance (Cl)	0.12–0.21 L/h/kg	Rat	Intravenous administration	
Volume of Distribution (Vd)	0.7–1.5 L/kg	Rat	Steady-state	
Elimination Half-life of Cotinine from Nicotine	~7 hours	Rat	Following nicotine administration	
Urinary Excretion of Unchanged Cotinine	~17-18%	Rat	Following nicotine administration	

Metabolic Pathways

Cotinine is the primary metabolite of nicotine, and it is further metabolized before excretion.

The major metabolic pathway involves the C-oxidation of nicotine to cotinine, primarily mediated by the enzyme CYP2A6. Cotinine itself undergoes further metabolism, with the main metabolite being trans-3'-hydroxycotinine.





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References

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- 2. Cotinine: Pharmacologically Active Metabolite of Nicotine and Neural Mechanisms for Its Actions - PMC [pmc.ncbi.nlm.nih.gov]
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